

Synergistic Pheromone Blends Outperform Single Components in Attracting the Persimmon Fruit Moth

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Compound of Interest

Compound Name: 10,12-Hexadecadien-1-ol

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Gyeongsangnam-do, South Korea – Researchers have demonstrated a significant synergistic effect when adding (E,Z)-4,6-hexadecadienal to the primary two-component sex pheromone of the Korean population of the persimmon fruit moth, *Stathmopoda masinissa*. Field trials have shown that traps baited with a three-component blend captured significantly more male moths than traps baited with the two-component pheromone alone, highlighting the importance of minor components in enhancing the efficacy of pheromone-based pest management strategies.

The primary sex pheromone of the *S. masinissa* population in Korea has been identified as a combination of (E,Z)-4,6-hexadecadienyl acetate (E4,Z6-16:OAc) and (E,Z)-4,6-hexadecadien-1-ol (E4,Z6-16:OH). While this two-component blend is effective at attracting male moths, the addition of a third compound, (E,Z)-4,6-hexadecadienal (E4,Z6-16:Ald), was found to significantly increase trap captures. This finding is crucial for developing more effective lures for monitoring and controlling this significant pest of persimmon crops.

Comparative Field Trial Data

Field experiments conducted over three years in three different regions of South Korea consistently demonstrated the superior performance of the three-component blend. The following table summarizes the mean number of *S. masinissa* males captured in traps baited with different pheromone combinations.

Lure Composition	Mean No. of Moths Captured (\pm SE)
(E4,Z6)-16:OAc + (E4,Z6)-16:OH	15.7 \pm 2.3 a
(E4,Z6)-16:OAc + (E4,Z6)-16:Ald	25.3 \pm 3.1 b
(E4,Z6)-16:OAc + (E4,Z6)-16:OH + (E4,Z6)-16:Ald	28.9 \pm 3.5 b

Means in the same column followed by the same letter are not significantly different ($P > 0.05$, Tukey's HSD).

As the data indicates, the addition of E4,Z6-16:Ald to either the acetate alone or the combination of the acetate and alcohol resulted in a statistically significant increase in the number of captured moths.

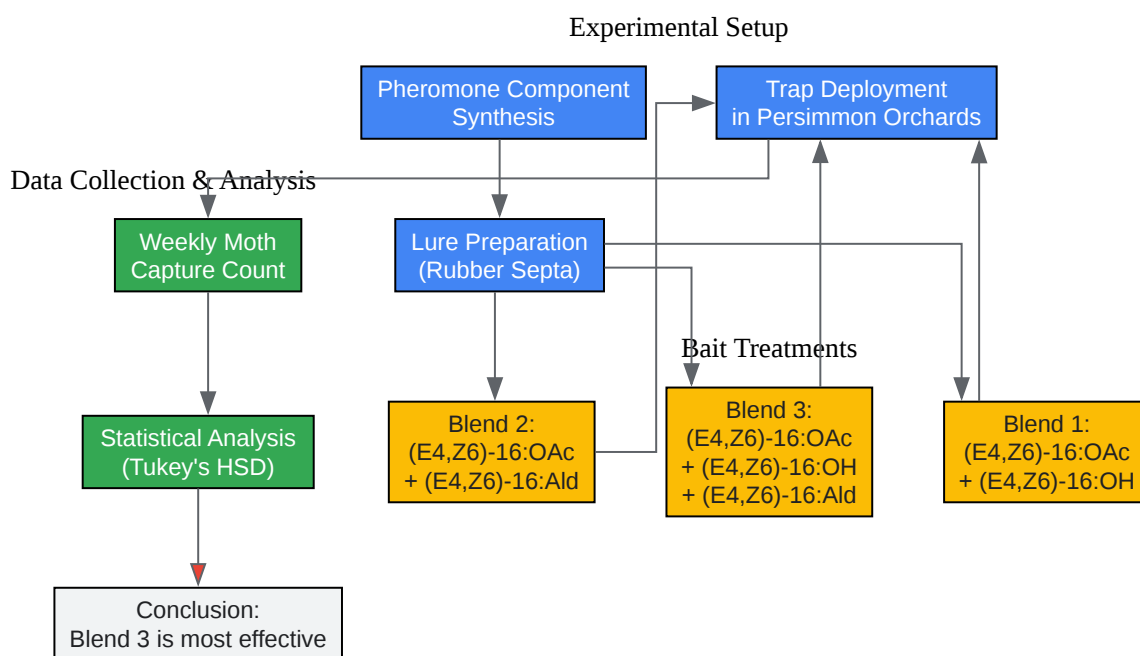
Experimental Protocols

Field Trapping: The field attraction of male *S. masinissa* to various pheromone blends was evaluated in persimmon orchards. Pheromone traps were deployed for three consecutive years in three distinct geographical locations in South Korea. The traps were baited with rubber septa impregnated with different combinations of the synthetic pheromone components. The number of male moths captured in each trap was recorded and analyzed to determine the most attractive blend.

Electroantennography (EAG): To assess the physiological response of male moths to the individual pheromone components, electroantennography was employed. This technique measures the electrical output of an insect's antenna in response to an odorant. Male *S. masinissa* antennae were exposed to puffs of air containing each of the three compounds: (E4,Z6)-16:OAc, (E4,Z6)-16:OH, and (E4,Z6)-16:Ald. The resulting electrical signals from the antennae were recorded and compared. The results showed that E4,Z6-16:Ald elicited a response as strong as the two primary pheromone components, indicating its perception by the male moth's olfactory system.^{[1][2][3]}

Visualizing the Synergistic Effect

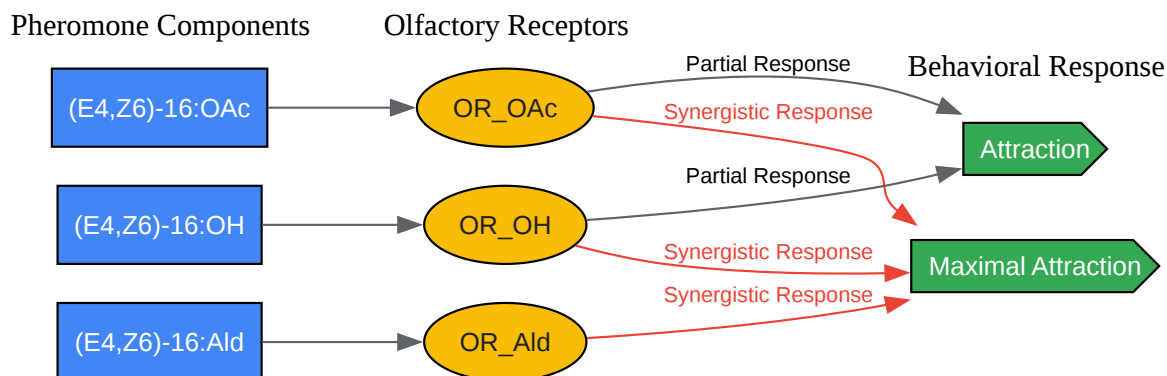
The following diagram illustrates the workflow of the field trapping experiment designed to compare the efficacy of different pheromone blends.



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Caption: Workflow of the comparative field trapping experiment.

The signaling pathway for the synergistic attraction of *S. masinissa* can be conceptualized as follows, where the presence of all three components leads to a maximal behavioral response.



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Caption: Putative signaling pathway for pheromone perception.

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References

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